

# Application Notes & Protocols: Mineral Separation Using Lithium Metatungstate (LMT)

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## Compound of Interest

Compound Name: *Lithium metatungstate*

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This document provides a detailed protocol for the separation of minerals based on their density using an aqueous solution of **lithium metatungstate** (LMT). LMT is a non-toxic, reusable heavy liquid that serves as a safer alternative to traditional organic heavy liquids like bromoform.<sup>[1][2]</sup> Its high density, which can be adjusted up to 3.0 g/mL at room temperature, allows for the effective separation of a wide range of minerals.<sup>[3]</sup>

## Principle of Separation

Mineral separation with LMT is based on the principle of density. When a mixture of minerals is introduced into an LMT solution of a specific density, minerals with a density lower than the LMT solution will float, while minerals with a higher density will sink.<sup>[1][4]</sup> By carefully controlling the density of the LMT solution, precise separations of different mineral fractions can be achieved.<sup>[4]</sup> This technique is widely used in geology, paleontology, and material science for isolating specific minerals for further analysis.<sup>[1]</sup>

## Safety Precautions

While LMT is considered safer than organic heavy liquids, standard laboratory safety procedures should always be followed.<sup>[3]</sup>

- Personal Protective Equipment (PPE): Always wear safety glasses, gloves, and a lab coat to avoid eye and skin contact.<sup>[3][5][6]</sup>

- Ventilation: Use in a well-ventilated area. General exhaust ventilation is typically sufficient, as a fume hood is not generally required under normal use conditions.[3][5]
- Handling: Avoid ingesting the solution and breathing in mists.[5][6] Wash hands thoroughly after handling.[5]
- Storage: Store LMT in a cool, dry place in a tightly sealed plastic or glass container to prevent evaporation and changes in density.[3][7]
- Spills: In case of a spill, absorb the material with an inert absorbent and place it in a suitable container for disposal, following local regulations.[5]

## Quantitative Data Summary

The following table summarizes key quantitative data for **lithium metatungstate** relevant to mineral separation procedures.

Parameter	Value	Notes	Source(s)
Maximum Density	3.0 g/mL (at 20°C)	Higher than LST (2.85 g/mL).	[3]
Working Density Range	1.01 - 3.0 g/mL (at 20°C)	Density is adjusted by adding deionized water or by evaporation.	[3]
pH	~4.0	May react with some minerals like limestone and sulfides over extended periods.	[3]
Thermal Stability	Stable as a liquid.	Can be heated for recycling, but should not be completely dried out at temperatures above 100°C.	[3][7]
Viscosity at 23°C	1.10 cSt at 1.47 g/mL	Viscosity increases with density.	[3]
	3.30 cSt at 2.42 g/mL		[3]
	12.5 cSt at 2.85 g/mL		[3]

## Experimental Protocols

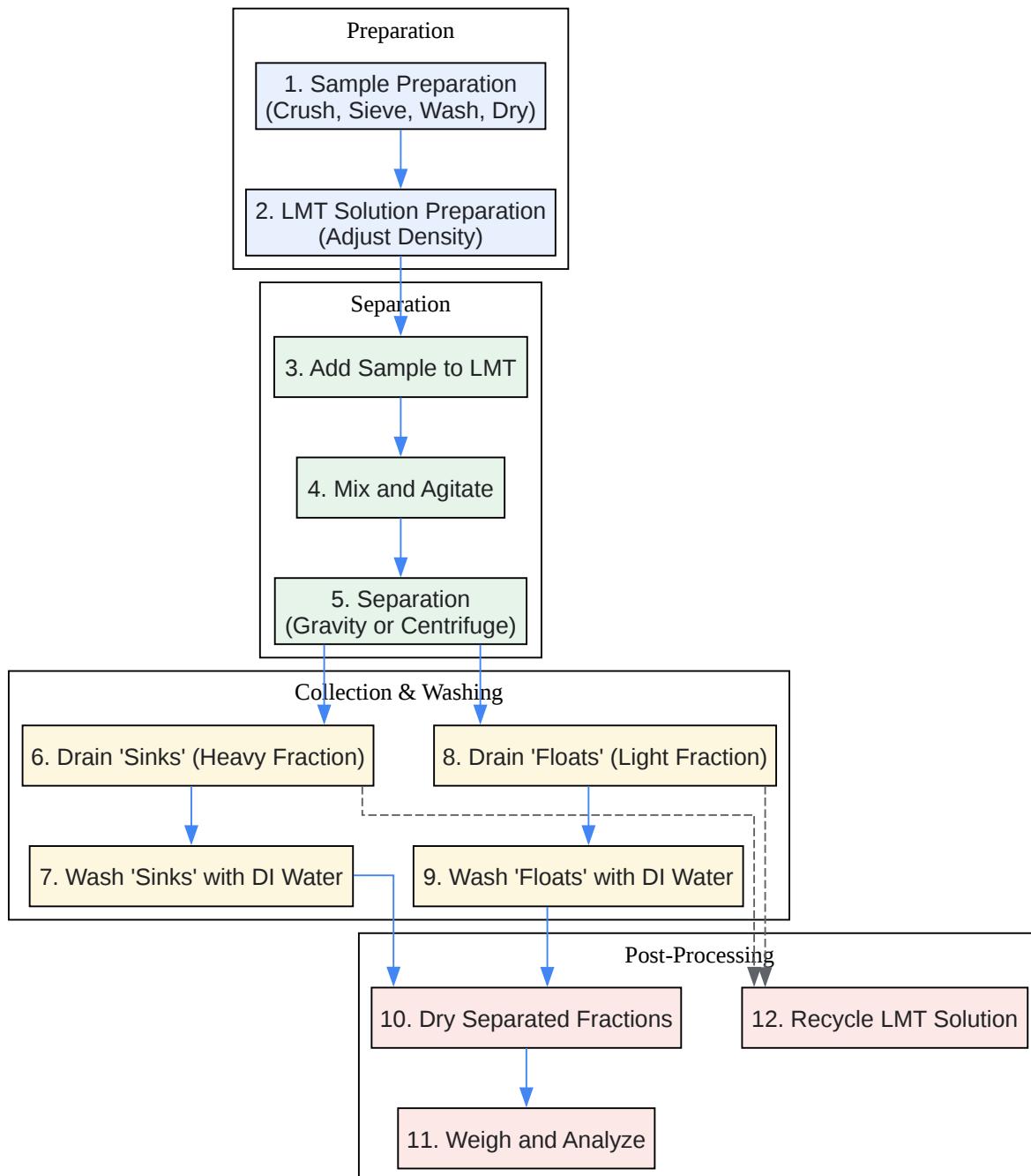
This section details the step-by-step methodologies for sample preparation, LMT solution handling, the separation process, and post-separation procedures.

## Materials and Equipment

- Crushed and sieved mineral sample
- **Lithium Metatungstate (LMT) solution**

- Deionized water
- Separatory funnels or centrifuge tubes (50mL Falcon tubes are suitable)[8][9]
- Ring stands and clamps (for separatory funnels)
- Beakers (glass or plastic)[3][7]
- Filter paper and funnels (a Büchner funnel with a vacuum pump is recommended for efficient rinsing)[7]
- Squeeze bottle with deionized water
- Stirring rod (glass or plastic)
- Centrifuge (optional, but expedites separation)[9]
- Drying oven or hot plate
- Balance for weighing samples

## Workflow Diagram



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Fig. 1: Experimental workflow for mineral separation using **Lithium Metatungstate (LMT)**.

## Step-by-Step Procedure

### Step 1: Sample Preparation[\[7\]](#)

- Crush and Sieve: If starting with whole rock, crush the sample to liberate individual mineral grains.[\[10\]](#)[\[11\]](#)
- Sieve: Sieve the crushed material to obtain the desired particle size fraction for separation.[\[7\]](#)
- Wash and Deslime: Wash the sample with water to remove very fine particles like clay, which can interfere with the separation.[\[7\]](#)
- Dry: Thoroughly dry the sample before introducing it to the LMT solution.[\[7\]](#)[\[9\]](#) Moisture will dilute the LMT and alter its density.

### Step 2: LMT Solution Preparation and Density Adjustment

- Determine Required Density: The density of the LMT solution should be intermediate to the densities of the minerals you wish to separate. For example, to separate quartz (density  $\sim 2.65 \text{ g/cm}^3$ ) from denser minerals, an LMT density of  $\sim 2.70 \text{ g/cm}^3$  would be appropriate.[\[4\]](#)
- Measure Density: Use a hydrometer or a density meter to accurately measure the current density of your LMT stock solution.
- Adjust Density:
  - To decrease density: Add deionized water incrementally, mixing well and re-measuring the density until the target is reached.[\[7\]](#)
  - To increase density: Evaporate excess water by gently heating the solution on a hot plate with magnetic stirring.[\[7\]](#) Do not allow the solution to boil vigorously or dry out completely, as this can damage the LMT.[\[3\]](#)[\[7\]](#)

### Step 3: Separation Process

- Method A: Separatory Funnel (Gravity Separation)

- Set up a clean, dry separatory funnel in a ring stand.[8]
- Close the stopcock and pour the density-adjusted LMT solution into the funnel until it is about two-thirds full.[8]
- Carefully add a weighed amount of the dried mineral sample to the LMT in the funnel.[8]
- Gently stir the mixture with a glass or plastic rod to ensure all mineral grains are wetted by the LMT solution.[4][7]
- Allow the mixture to sit undisturbed. The separation time will vary from 15 minutes to several hours, depending on the particle size and the viscosity of the LMT solution.[4][8] The heavy minerals ("sinks") will settle at the bottom, while the light minerals ("floats") will remain at the top.[4]

- Method B: Centrifuge
  - Add the density-adjusted LMT to a centrifuge tube.[9]
  - Add the prepared mineral sample to the tube.[9]
  - Stir gently to wet the sample. Avoid vigorous shaking, which can cause grains to adhere to the tube walls above the liquid level.[9]
  - Ensure tubes are balanced and then centrifuge to accelerate the separation of the sink and float fractions.[9]

#### Step 4: Collection of Mineral Fractions

- Collect the 'Sinks' (Heavy Fraction):
  - Separatory Funnel: Place a beaker or a funnel with filter paper under the separatory funnel.[8] Carefully open the stopcock to drain the settled heavy minerals along with a minimal amount of LMT. Close the stopcock promptly once the heavy fraction has been collected.[4][8]
  - Centrifuge: Use a pipette to carefully remove the floating minerals and the bulk of the LMT, leaving the heavy fraction at the bottom of the tube. Alternatively, decant the supernatant.

- Collect the 'Floats' (Light Fraction):
  - Separatory Funnel: Place a second clean beaker or filter funnel under the separatory funnel and drain the remaining liquid and the floating minerals.[8]
  - Centrifuge: The light fraction is the material that was pipetted off or decanted in the previous step.

#### Step 5: Washing and Drying

- Rinse: Thoroughly rinse both the sink and float fractions with deionized water using a squeeze bottle to remove all residual LMT.[7][8] A Büchner funnel with a vacuum can make this process more efficient.[7] Usually, two to three rinses are sufficient.[7]
- Collect Rinse Water: Collect all the rinse water, as it contains diluted LMT that can be recycled.[9]
- Dry: Place the washed mineral fractions in labeled beakers or watch glasses and dry them in an oven at a low temperature (e.g., 60-80°C) or on a hot plate.
- Weigh: Once completely dry, weigh the separated fractions.[7]

## LMT Solution Recycling

LMT is reusable, which makes it cost-effective.[2]

- Combine the used LMT solution and all the collected rinse water into a large glass beaker.[7][9]
- Place the beaker on a hot plate with a magnetic stirrer.[7]
- Gently heat the solution (up to 200°C is acceptable, but do not exceed 100°C if the solution is close to drying out) to evaporate the excess water.[7] Do not cover the container during evaporation.[7]
- Periodically check the density of the solution as it becomes more concentrated.

- Once the desired density is reached, turn off the heat, allow it to cool, and store it in a sealed container for future use.[7]

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